

Application Notes and Protocols: Synthesis of 1-(4-Hydroxyoxan-4-yl)ethanone

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Compound of Interest

Compound Name: 1-(4-Hydroxyoxan-4-yl)ethanone

CAS No.: 185206-97-7

Cat. No.: B573856

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Abstract

This document provides a comprehensive guide for the synthesis of **1-(4-Hydroxyoxan-4-yl)ethanone**, a valuable tertiary alcohol intermediate in medicinal chemistry and materials science. The primary synthetic route detailed herein is the nucleophilic addition of a methyl group to the carbonyl of tetrahydropyran-4-one using a Grignard reagent. This application note offers an in-depth exploration of the reaction mechanism, a meticulously detailed experimental protocol, safety considerations, and methods for purification and characterization. The content is designed for researchers, scientists, and drug development professionals seeking a reliable and well-understood method for preparing this key building block.

Introduction and Scientific Principles

The target molecule, **1-(4-Hydroxyoxan-4-yl)ethanone**, incorporates a tertiary alcohol within a tetrahydropyran ring. This structural motif is of significant interest in the development of novel therapeutics and functional materials, as the tetrahydropyran ring is a common feature in many natural products and bioactive molecules.^{[1][2]} The synthesis from the readily available starting material, tetrahydropyran-4-one, provides a direct and efficient route to this compound.

The core of this synthesis is the Grignard reaction, a cornerstone of carbon-carbon bond formation in organic chemistry.[3] This reaction employs an organomagnesium halide (Grignard reagent), in this case, methylmagnesium bromide (CH_3MgBr), which acts as a potent source of a nucleophilic methyl carbanion.[4][5]

Reaction Mechanism:

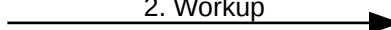
The reaction proceeds via a nucleophilic addition mechanism:

- **Nucleophilic Attack:** The carbon-magnesium bond in the Grignard reagent is highly polarized, rendering the methyl group strongly nucleophilic. This nucleophile attacks the electrophilic carbonyl carbon of tetrahydropyran-4-one.
- **Intermediate Formation:** This attack breaks the pi bond of the carbonyl group, with the electrons moving to the oxygen atom. This results in the formation of a magnesium alkoxide intermediate, where the oxygen is coordinated to the MgBr^+ cation.
- **Protonation (Workup):** The reaction is quenched with a mild acid, typically a saturated aqueous solution of ammonium chloride (NH_4Cl). The alkoxide is protonated to yield the final tertiary alcohol product, **1-(4-Hydroxyoxan-4-yl)ethanone**.

The choice of an ammonium chloride quench is critical. A strong acid could potentially lead to elimination (dehydration) of the tertiary alcohol, an undesired side reaction. The use of anhydrous solvents, such as diethyl ether or tetrahydrofuran (THF), is essential, as Grignard reagents are powerful bases that react readily with protic solvents like water, which would quench the reagent and halt the desired reaction.[6][7][8]



1. Diethyl Ether, 0°C to rt
2. Workup



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Caption: Overall reaction for the synthesis of **1-(4-Hydroxyoxan-4-yl)ethanone**.

Detailed Experimental Protocol

This protocol has been optimized for a laboratory scale synthesis. All operations involving anhydrous solvents and Grignard reagents must be performed under an inert atmosphere (e.g., dry nitrogen or argon) using flame- or oven-dried glassware.

Materials and Equipment

Reagent/Material	Grade	Supplier	Notes
Tetrahydropyran-4-one (THP-4-one)	≥98%	Sigma-Aldrich	Store under nitrogen.
Methylmagnesium Bromide (CH ₃ MgBr)	3.0 M in Diethyl Ether	Sigma-Aldrich	Anhydrous, handle via syringe.
Diethyl Ether (Et ₂ O)	Anhydrous, ≥99.7%	Sigma-Aldrich	Inhibitor-free or freshly distilled.
Ammonium Chloride (NH ₄ Cl)	ACS Reagent, ≥99.5%	Fisher Scientific	For preparing saturated aqueous solution.
Magnesium Sulfate (MgSO ₄)	Anhydrous	VWR	For drying organic layers.
Ethyl Acetate	HPLC Grade	Fisher Scientific	For extraction and chromatography.
Hexanes	HPLC Grade	Fisher Scientific	For chromatography.
Equipment			
Round-bottom flasks	Flame-dried before use.		
Reflux condenser	With inert gas inlet.		
Pressure-equalizing dropping funnel	For slow addition of the Grignard reagent.		
Magnetic stirrer and stir bar			
Syringes and needles	For transfer of anhydrous reagents.		
Rotary evaporator	For solvent removal. [9]		
Glassware for chromatography	Column, flasks, etc.		

Step-by-Step Procedure

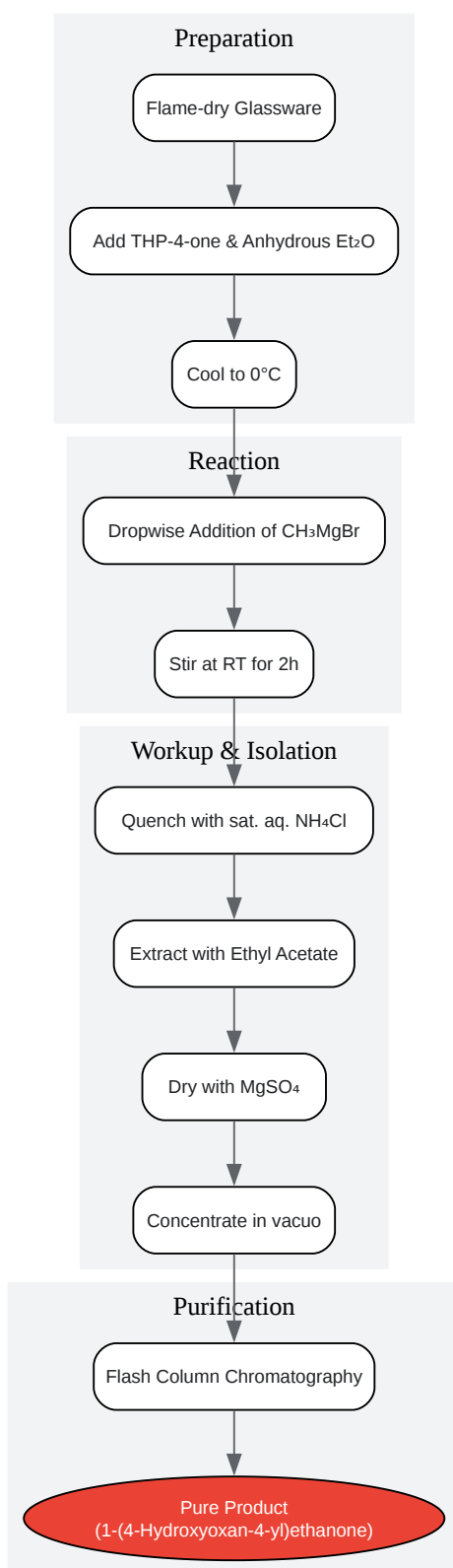
- Reaction Setup:
 - Assemble a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a pressure-equalizing dropping funnel, and a reflux condenser topped with a nitrogen inlet.
 - Flame-dry the entire apparatus under a stream of dry nitrogen and allow it to cool to room temperature. Maintain a positive pressure of nitrogen throughout the reaction.
- Reactant Preparation:
 - In the reaction flask, dissolve tetrahydropyran-4-one (5.0 g, 50 mmol) in 100 mL of anhydrous diethyl ether.
 - Cool the solution to 0°C using an ice-water bath.
- Grignard Addition:
 - Using a dry syringe, transfer 20 mL of 3.0 M methylmagnesium bromide in diethyl ether (60 mmol, 1.2 equivalents) to the dropping funnel.
 - Add the Grignard reagent to the stirred solution of THP-4-one dropwise over a period of 30 minutes. Maintain the internal temperature below 5°C during the addition. The reaction is exothermic.^[6]
 - After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2 hours to ensure the reaction goes to completion.
- Quenching and Workup:
 - Cool the reaction mixture back to 0°C with an ice bath.
 - Slowly and carefully add 50 mL of saturated aqueous ammonium chloride solution dropwise to quench the reaction. A white precipitate (magnesium salts) will form.
 - Continue stirring for 15 minutes until two clear layers are visible.

- Transfer the mixture to a separatory funnel. Separate the layers and collect the organic (ether) layer.
- Extract the aqueous layer three times with 50 mL portions of ethyl acetate.
- Combine all organic layers.
- Purification:
 - Dry the combined organic phase over anhydrous magnesium sulfate.
 - Filter the mixture to remove the drying agent, and wash the solid with a small amount of ethyl acetate.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product as a pale yellow oil or solid.
 - Purify the crude product by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes (e.g., 20% to 50% ethyl acetate).
 - Combine the fractions containing the pure product (as determined by TLC) and remove the solvent under reduced pressure to yield **1-(4-Hydroxyoxan-4-yl)ethanone** as a white solid or colorless oil.

Summary of Reaction Parameters

Parameter	Value	Rationale
Stoichiometry (CH ₃ MgBr)	1.2 equivalents	Ensures complete consumption of the starting ketone.
Temperature	0°C (addition), then room temp.	Controls exothermicity and prevents side reactions.
Reaction Time	2.5 hours	Sufficient for reaction completion post-addition.
Solvent	Anhydrous Diethyl Ether	Standard inert solvent for Grignard reactions.
Workup Reagent	Saturated aq. NH ₄ Cl	Mildly acidic quench to protonate the alkoxide.
Expected Yield	75-85%	Typical yield for this type of transformation.

Workflow Visualization



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Caption: Experimental workflow from setup to final product purification.

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when performing this synthesis due to the hazardous nature of the reagents involved.

- **Grignard Reagents:** Methylmagnesium bromide is corrosive, flammable, and reacts violently with water.^{[10][11]} Handle only in a chemical fume hood under an inert atmosphere. Ensure no water sources are present.^[7]
- **Anhydrous Ethers:** Diethyl ether is extremely flammable and can form explosive peroxides upon standing.^[6] Use from a freshly opened container or after distillation from a suitable drying agent. Ensure there are no ignition sources in the vicinity.
- **Personal Protective Equipment (PPE):** Always wear a flame-resistant lab coat, chemical splash goggles, and appropriate chemical-resistant gloves (e.g., nitrile gloves are often used, but check compatibility).^[10]
- **Quenching:** The quenching of the reaction is highly exothermic. Perform the quench slowly and with adequate cooling to maintain control.
- **Waste Disposal:** Unreacted Grignard reagent must be quenched and disposed of according to institutional guidelines. Typically, this involves slow addition to a stirred, cooled solution of a proton source like isopropanol, followed by aqueous workup.

Characterization of 1-(4-Hydroxyoxan-4-yl)ethanone

The identity and purity of the final product should be confirmed using standard analytical techniques.

- ¹H NMR (400 MHz, CDCl₃): δ (ppm) ~ 3.8-3.6 (m, 4H, -O-CH₂-), 2.2 (s, 3H, -C(O)CH₃), 2.0-1.8 (m, 4H, -CH₂-), ~1.5 (s, 1H, -OH).
- ¹³C NMR (100 MHz, CDCl₃): δ (ppm) ~ 212 (-C=O), 70 (-C-OH), 64 (-O-CH₂-), 35 (-CH₂-), 25 (-CH₃).
- IR (ATR, cm⁻¹): ~3400 (broad, O-H stretch), ~1710 (strong, C=O stretch), ~1100 (C-O stretch).

- Mass Spectrometry (EI): m/z calculated for $C_7H_{12}O_3$: 144.0786; found: 144.0781.

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